

Hyponitrous Acid: A Comprehensive Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hyponitrous acid*

Cat. No.: *B085159*

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CAS Number: 14448-38-5[1][2][3][4]

This technical guide provides an in-depth overview of **hyponitrous acid** ($\text{H}_2\text{N}_2\text{O}_2$), a molecule of significant interest in chemistry and biology. This document is intended for researchers, scientists, and drug development professionals, offering a consolidated resource on its properties, synthesis, and biological relevance.

Chemical and Physical Properties

Hyponitrous acid is a weak, diprotic acid that exists as cis and trans isomers, with the trans form being more stable.[5] It is a formal dimer of nitroxyl (HNO).[1] The pure, solid trans-**hyponitrous acid** is unstable and can be explosive when dry.[1] In aqueous solution, it decomposes into nitrous oxide (N_2O) and water.[1][5]

A summary of key quantitative data for **hyponitrous acid** is presented in the table below.

Property	Value	Source
CAS Registry Number	14448-38-5	[1] [2] [3] [4]
Molecular Formula	H ₂ N ₂ O ₂	[1] [2] [4]
Molecular Weight	62.028 g/mol	[1] [2]
IUPAC Name	(E)-dihydroxydiazene	[1] [4]
pKa ₁	7.21	[1] [5]
pKa ₂	11.54	[1] [5]
Half-life in aqueous solution (pH 1-3, 25 °C)	16 days	[1] [5]

Experimental Protocols

Synthesis of trans-Hyponitrous Acid

The most common laboratory synthesis of trans-**hyponitrous acid** involves the reaction of silver(I) hyponitrite (Ag₂N₂O₂) with anhydrous hydrogen chloride (HCl) in an ether solvent.[\[1\]](#)[\[5\]](#)

Materials:

- Silver(I) hyponitrite (Ag₂N₂O₂)
- Anhydrous diethyl ether
- Anhydrous hydrogen chloride (gas or solution in ether)
- Reaction vessel protected from moisture
- Filtration apparatus

Procedure:

- Suspend silver(I) hyponitrite in anhydrous diethyl ether in a reaction vessel at a low temperature (e.g., 0 °C).

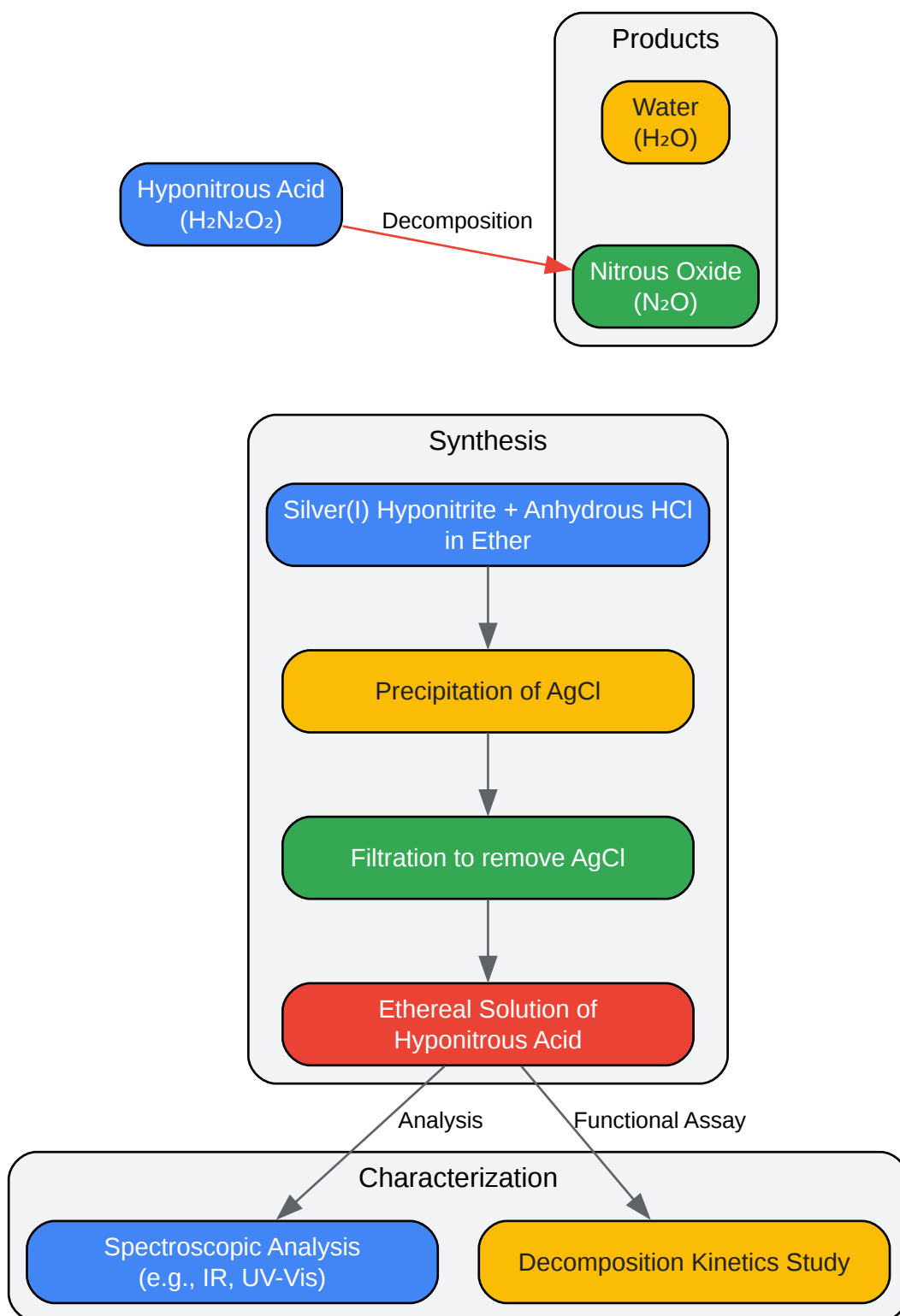
- Slowly bubble anhydrous hydrogen chloride gas through the suspension or add a stoichiometric amount of anhydrous HCl in ether dropwise with constant stirring.
- The reaction proceeds with the precipitation of silver chloride (AgCl).
- Continue the reaction until the disappearance of the silver(I) hyponitrite is complete.
- Filter the reaction mixture to remove the precipitated AgCl.
- The filtrate contains the ethereal solution of trans-**hyponitrous acid**. Due to its instability, it is typically used in solution for subsequent reactions.

Biological Significance and Signaling Pathways

Hyponitrous acid is an intermediate in the nitrogen cycle, specifically in the oxidation of ammonia to nitrite by ammonia-oxidizing bacteria.^[1] It is also a substrate for the enzyme hyponitrite reductase.^{[1][5]} Its decomposition to nitrous oxide, a potent greenhouse gas and signaling molecule, underscores its environmental and biological importance.

Decomposition Pathway of Hyponitrous Acid

The following diagram illustrates the decomposition of **hyponitrous acid** in aqueous solution.



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- To cite this document: BenchChem. [Hyponitrous Acid: A Comprehensive Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085159#hyponitrous-acid-cas-number]

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